

Application Notes and Protocols for Preparing NAB-14 Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **NAB-14** stock solutions for various experimental applications. **NAB-14** is a potent and selective negative allosteric modulator (NAM) of N-methyl-D-aspartate (NMDA) receptors containing the GluN2C or GluN2D subunits.[1][2][3] It exhibits over 800-fold selectivity for GluN2C/2D-containing receptors over those containing GluN2A or GluN2B subunits, with an IC50 value of 580 nM for GluN1/GluN2D receptors.[1][3][4] Proper preparation and storage of **NAB-14** stock solutions are critical for ensuring experimental reproducibility and accuracy.

Data Presentation

A summary of the key quantitative data for **NAB-14** is presented in the table below for easy reference.



Property	Value	Source
Molecular Formula	C20H21N3O3	[4]
Molecular Weight	351.40 g/mol	[4]
CAS Number	1237541-73-9	[4]
Appearance	White to gray powder	[4]
Solubility	DMSO: ≥ 2 mg/mL	[4]
IC50 (GluN1/GluN2D)	580 nM	[1][3][4]
Selectivity	>800-fold for GluN2C/2D over GluN2A/GluN2B	[1][3][4]
Storage (Powder)	2-8°C	[4]
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	[5]

Experimental Protocols

This section provides a detailed methodology for the preparation of a 10 mM stock solution of **NAB-14** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro and in vivo experiments.

Materials:

- NAB-14 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips



Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Preparation and Weighing:
 - Before opening, allow the vial of NAB-14 powder to equilibrate to room temperature to prevent condensation of atmospheric moisture.
 - In a fume hood, carefully weigh the desired amount of NAB-14 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out
 3.514 mg of NAB-14 (Molecular Weight = 351.40 g/mol).
 - Calculation: (10 mmol/L) * (1 L / 1000 mL) * (1 mL) * (351.40 g/mol) * (1000 mg/g) =
 3.514 mg
 - Transfer the weighed powder to a sterile microcentrifuge tube or vial.

Dissolution:

- Add the appropriate volume of high-purity DMSO to the tube containing the NAB-14 powder. For a 10 mM stock solution, add 1 mL of DMSO for every 3.514 mg of powder.
- Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If dissolution is slow, gentle warming in a water bath (not exceeding 40°C) or brief sonication may be used.[6] It is important to use a fresh bottle of DMSO as it is hygroscopic and absorbed water can affect solubility.[6]

Aliquoting and Storage:

- Once the NAB-14 is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
- Clearly label each aliquot with the name of the compound (NAB-14), the concentration (10 mM), the solvent (DMSO), and the date of preparation.



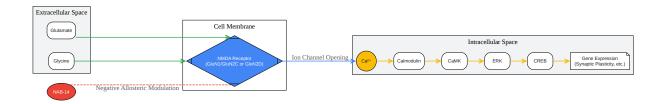
For short-term storage (up to 1 month), store the aliquots at -20°C.[5] For long-term storage (up to 6 months), store at -80°C.[5]

Preparation of Working Solutions:

- On the day of the experiment, thaw a single aliquot of the NAB-14 stock solution at room temperature.
- Dilute the stock solution to the desired final concentration using the appropriate aqueous buffer or cell culture medium.
- It is crucial to ensure that the final concentration of DMSO in the experimental system is kept low (typically less than 0.1%) to avoid solvent-induced artifacts.

Visualizations

Signaling Pathway

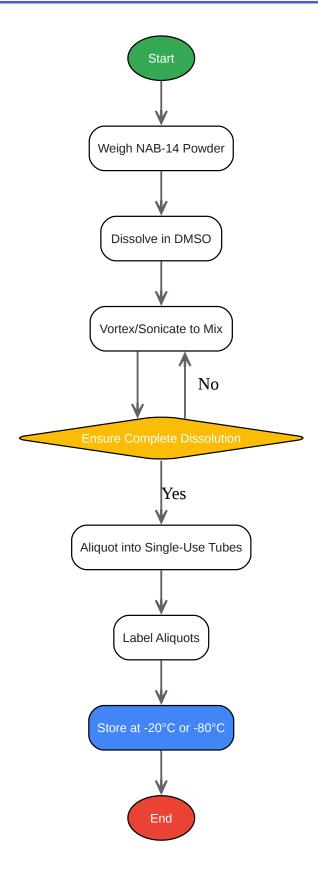


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Caption: Mechanism of NAB-14 action on the NMDA receptor signaling pathway.

Experimental Workflow





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